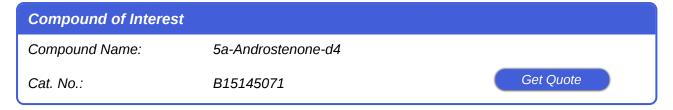


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biological significance of 5a-Androstenone as a pheromone

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide on the Biological Significance of 5α -Androstenone as a Pheromone

Introduction

5α-Androst-16-en-3-one (androstenone) is a C19 steroid and a derivative of testosterone that functions as a significant chemical signal in many mammalian species.[1][2] It is most notably recognized as a key pheromone in pigs (Sus scrofa), where it plays a crucial role in signaling sexual readiness and modulating social behaviors.[3][4][5] In boars, androstenone is synthesized in the testes, accumulates in adipose tissue, and is released in high concentrations in the saliva, acting as a chemical cue to induce the mating stance (lordosis reflex) in estrous sows.[4][5]

Beyond its well-defined role in swine, androstenone is also found in human sweat and urine, making it a candidate for a human pheromone, although its effects are subject to considerable debate and individual variation.[2][6] The perception of androstenone's odor in humans is largely determined by genetic variations in the olfactory receptor gene OR7D4.[1][7][8] Depending on an individual's genotype, the scent can be perceived as unpleasant (like stale urine or sweat), pleasant (sweet or floral), or it may not be detected at all.[1][6][8]

This technical guide provides a comprehensive overview of the biological significance of 5α -androstenone, focusing on its biosynthesis, mechanism of action, physiological and behavioral effects, and the experimental methodologies used in its study.



Biosynthesis and Metabolism

The synthesis of 5α -androstenone is a multi-step enzymatic process primarily occurring in the Leydig cells of the testes.[4][9] The pathway originates from pregnenolone, a cholesterol derivative.

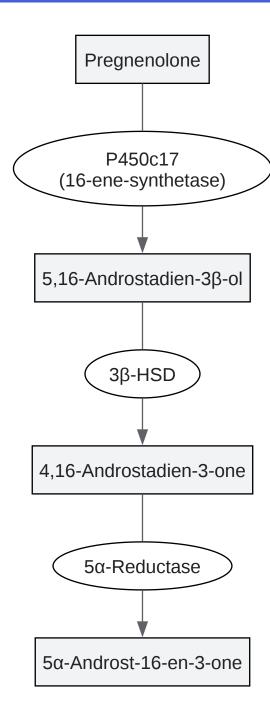
Biosynthesis Pathway

The key steps in the conversion of pregnenolone to androstenone are:

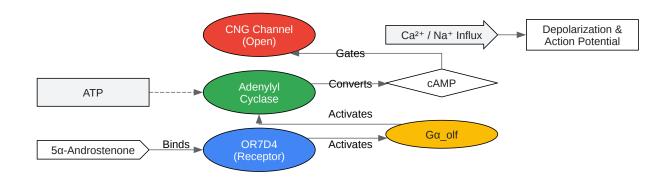
- Conversion to 5,16-Androstadien-3β-ol: Pregnenolone is converted to 5,16-androstadien-3β-ol by the enzyme 16-ene-synthetase, a specific activity of cytochrome P450c17.[10]
- Oxidation and Isomerization: The intermediate is then acted upon by 3β-hydroxysteroid dehydrogenase (3β-HSD), which oxidizes the 3β-hydroxyl group to a 3-keto group and isomerizes the double bond.
- Final Reduction: The final step involves the reduction of the double bond at the 5-position by the enzyme 5α -reductase, yielding 5α -androst-16-en-3-one.[10][11]

This pathway is distinct from the primary androgen synthesis pathway that leads to testosterone, although it shares common precursors and enzymes.[12][13]

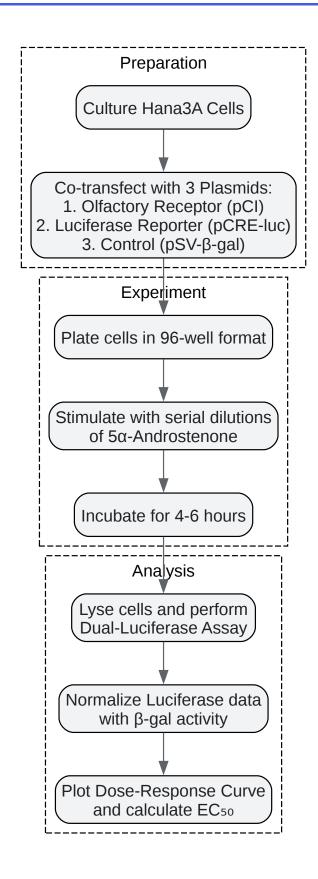












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- To cite this document: BenchChem. [biological significance of 5a-Androstenone as a pheromone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15145071#biological-significance-of-5aandrostenone-as-a-pheromone]

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